

(3-Fluorophenyl)methylamine: A Comprehensive Technical Guide for Drug Discovery Professionals

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Compound of Interest

Compound Name: [(3-Fluorophenyl)methyl](pentan-3-yl)amine

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This in-depth guide provides a technical characterization of (3-Fluorophenyl)methylamine, a critical building block in contemporary medicinal chemistry. Moving beyond a simple data summary, this document elucidates the causal reasoning behind experimental choices and protocols, offering actionable insights for researchers, scientists, and drug development professionals. The focus is on delivering robust, self-validating methodologies for its synthesis, characterization, and strategic application.

Core Physicochemical and Spectroscopic Characterization

A thorough understanding of the physicochemical properties of (3-Fluorophenyl)methylamine is fundamental for its effective handling, reaction optimization, and the interpretation of subsequent biological data. The strategic placement of a fluorine atom at the meta-position significantly modulates the molecule's electronic and conformational properties.

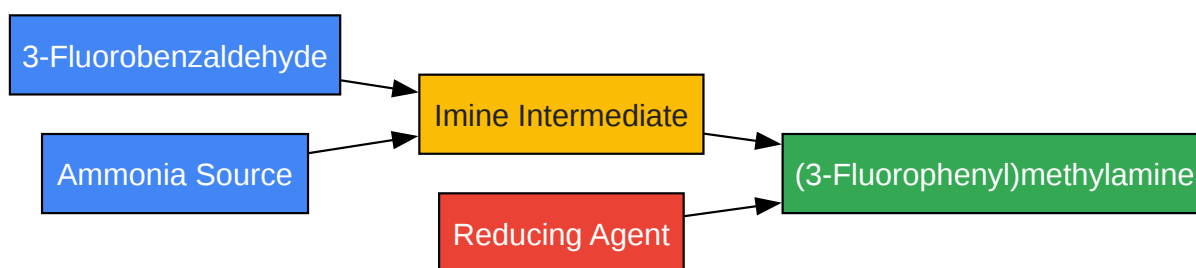
Table 1: Key Physicochemical Properties of (3-Fluorophenyl)methylamine

Property	Value	Source(s)
Molecular Formula	C ₇ H ₈ FN	[1][2]
Molecular Weight	125.14 g/mol	[2]
Appearance	Colorless to light yellow liquid	[1]
Boiling Point	175.8 °C at 760 mmHg	[3]
Density	1.097 g/mL at 25 °C	[2]
Refractive Index	n ₂₀ /D 1.514	[2][3]
pKa	8.80 ± 0.10 (Predicted)	[2][3]

Expert Insight: The electron-withdrawing character of the fluorine atom at the meta-position reduces the basicity of the amine group when compared to the non-fluorinated benzylamine (pKa ≈ 9.3). This subtle yet significant alteration can have profound consequences for salt formation, crystallization behavior, and the nature of ligand-receptor interactions. This knowledge enables more precise control over drug formulation and pharmacokinetic profiling.

A Self-Validating Spectroscopic Workflow

A rigorous characterization workflow is indispensable for confirming the identity and purity of (3-Fluorophenyl)methylamine prior to its use in synthetic campaigns. The following workflow represents a best-practice, self-validating protocol.



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Sources

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